

Personal protective equipment for handling UNC6934

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Compound of Interest

Compound Name: UNC6934

Cat. No.: B1194540

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Essential Safety and Handling Guide for UNC6934

This guide provides crucial safety and logistical information for the handling and disposal of **UNC6934**, a chemical probe targeting the N-terminal PWWP domain of NSD2.^{[1][2][3]} Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

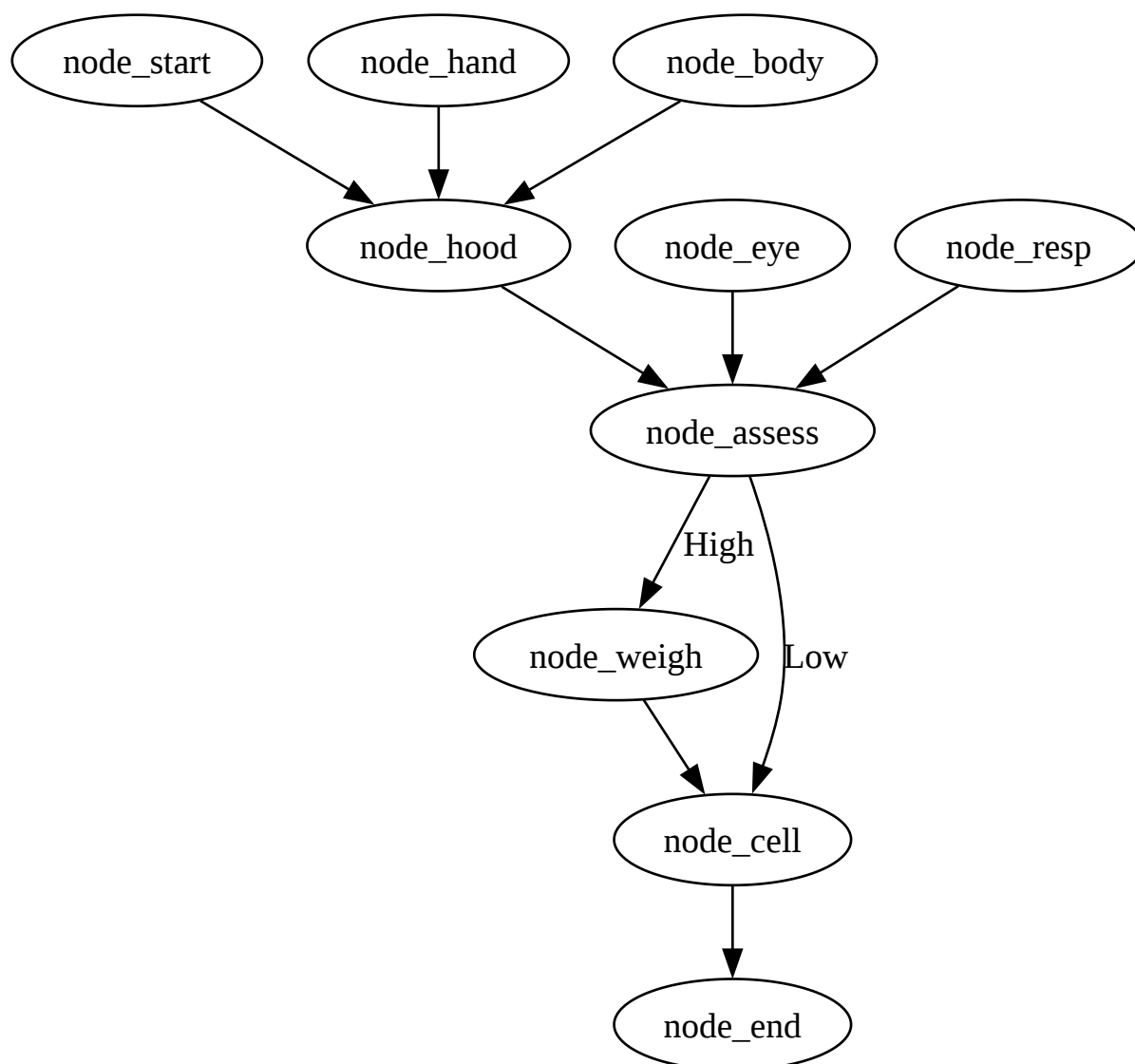
A summary of the key quantitative data for **UNC6934** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₁ N ₅ O ₄	[4]
Molecular Weight	443.45 g/mol	[4]
Purity	>98%	
Solubility	Soluble in DMSO	
K _d (SPR) for NSD2-PWWP1	80 nM	
Cellular IC ₅₀ (NanoBRET)	1.09 μM (in U2OS cells)	

Personal Protective Equipment (PPE)

When handling **UNC6934**, a comprehensive PPE strategy is the first line of defense against potential exposure. The following PPE is mandatory:

- **Eye and Face Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required. A face shield should be worn over safety glasses when there is a risk of splashing, such as when preparing stock solutions.
- **Hand Protection:** Disposable nitrile gloves are suitable for providing short-term protection against a broad range of chemicals. For tasks with a higher risk of exposure, consider double-gloving. Always inspect gloves for any signs of degradation before use and change them immediately upon any contact with the chemical.
- **Body Protection:** A fully fastened lab coat, preferably a Nomex® or similar flame-resistant coat, should be worn to protect the skin. Long pants and closed-toe shoes are also required to cover any exposed skin on the lower body.
- **Respiratory Protection:** While engineering controls like fume hoods are the primary method for controlling airborne exposure, a respirator may be necessary if these controls are not sufficient. The use of a respirator requires annual medical evaluations and fit testing.



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Figure 1. PPE Selection Workflow for **UNC6934** Handling

Operational Plan: Step-by-Step Handling Procedures

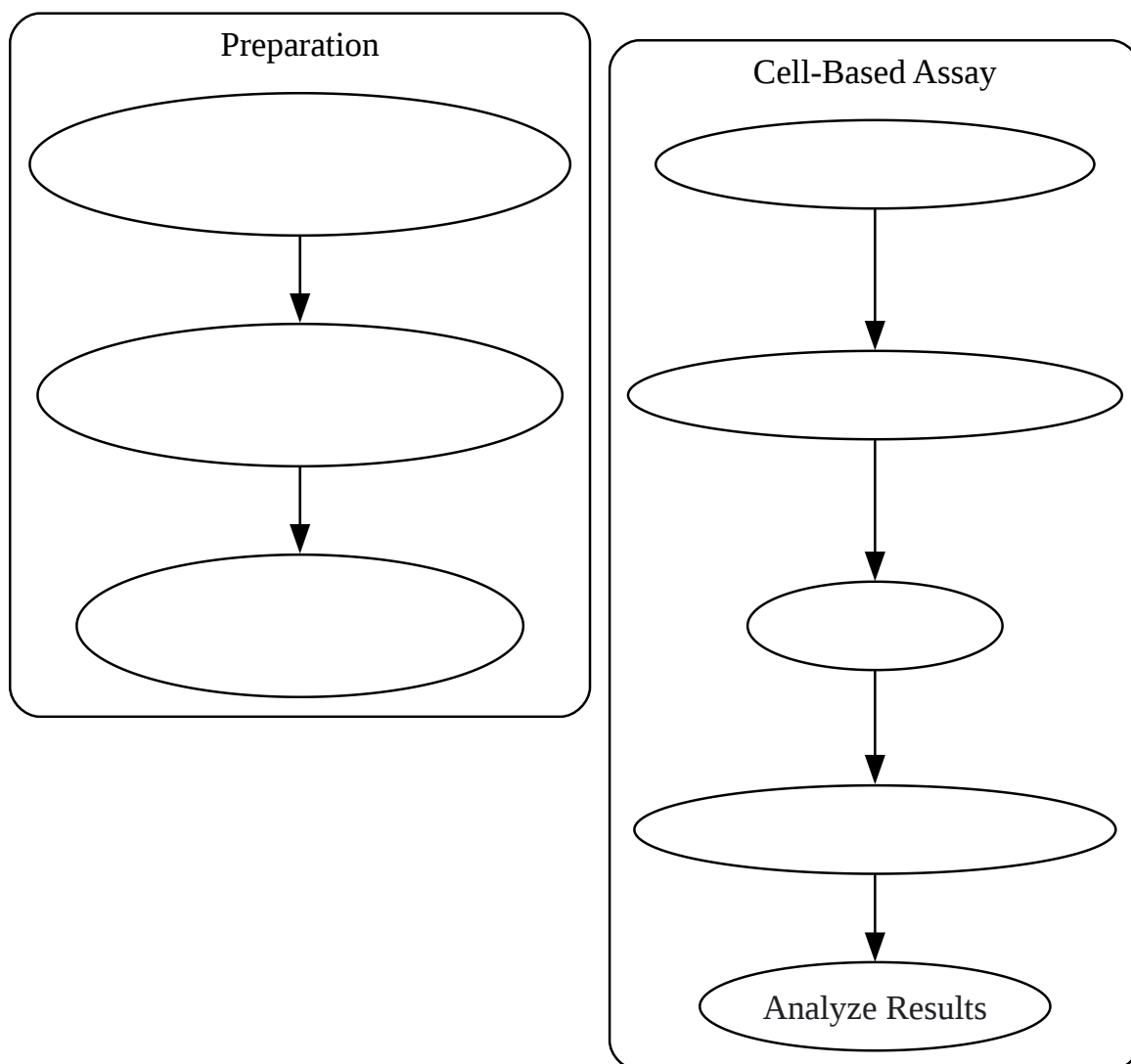
1. Preparation of Stock Solutions

- Engineering Controls: All weighing and reconstitution of solid **UNC6934** should be performed in a certified chemical fume hood to minimize the risk of inhalation.
- Procedure:

- Don all required PPE as outlined above.
- Carefully weigh the desired amount of **UNC6934** powder.
- **UNC6934** is soluble in DMSO. Prepare a stock solution by dissolving the compound in fresh, anhydrous DMSO. For example, a 10 mM stock can be prepared for use in cell-based assays.
- Ensure the compound is fully dissolved by vortexing or gentle sonication.
- Store the stock solution at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles.

2. Use in Cell-Based Assays

- Concentration: The recommended concentration for cell-based assays is up to 5 μM for longer incubation times, as no cytotoxicity has been observed up to this concentration. For shorter-term experiments, concentrations up to 12.5 μM have been used.
- Procedure:
 - Thaw the **UNC6934** stock solution at room temperature.
 - Dilute the stock solution to the desired final concentration in cell culture media.
 - Add the diluted compound to the cells and incubate for the desired period. A 4-hour incubation has been used to observe the disruption of the NSD2-PWWP1 interaction with H3K36me2 nucleosomes.



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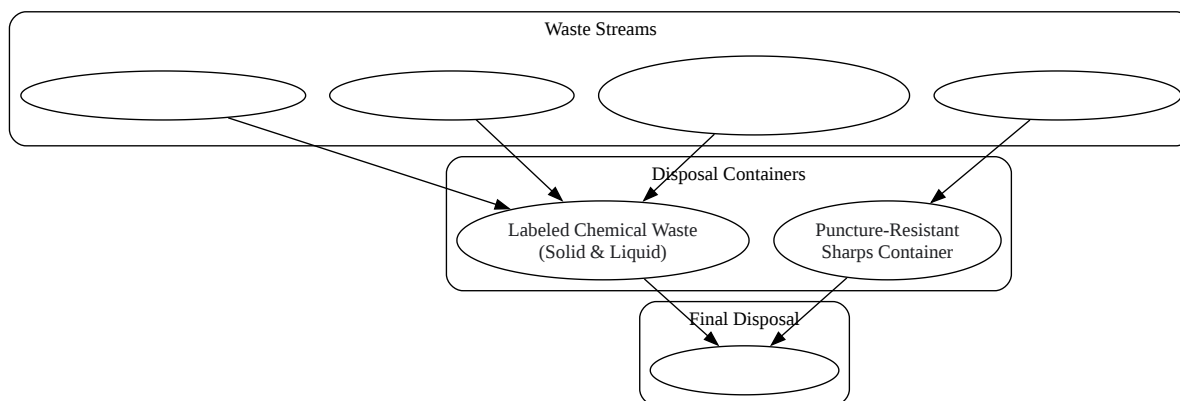
Figure 2. Experimental Workflow for **UNC6934**

Disposal Plan

Proper disposal of **UNC6934** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:

- Unused solid **UNC6934** and concentrated stock solutions should be disposed of as chemical waste.
- Collect these materials in a designated, properly labeled, and sealed waste container.
- Follow your institution's guidelines for chemical waste disposal, which typically involves collection by the Environmental Health and Safety (EHS) department.
- Contaminated Materials:
 - Solid Waste: All disposable materials that have come into contact with **UNC6934**, such as gloves, pipette tips, and tubes, should be collected in a designated hazardous waste container.
 - Liquid Waste: Aqueous solutions containing **UNC6934**, such as cell culture media, should be collected and disposed of as chemical waste. Do not pour solutions containing **UNC6934** down the drain unless specifically permitted by your institution's EHS guidelines.
 - Sharps: Any sharps, such as needles or contaminated glassware, must be placed in a designated, puncture-resistant sharps container for disposal.



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Figure 3. Disposal Plan for **UNC6934**

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